

In-Depth Technical Guide: Triethylene Glycol Monobenzyl Ether Safety and Handling

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Compound of Interest

Compound Name: *Triethylene glycol monobenzyl ether*

Cat. No.: *B150724*

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This guide provides a comprehensive overview of the safety and handling precautions for **Triethylene Glycol Monobenzyl Ether** (CAS No. 55489-58-2). It is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Triethylene Glycol Monobenzyl Ether** is presented in the table below. This data is essential for understanding its behavior and potential hazards.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₃ H ₂₀ O ₄ | [1] |
| Molecular Weight | 240.30 g/mol | [1] |
| Appearance | Liquid | [1] |
| Boiling Point | 358 °C at 760 mmHg | [1] |
| Density | 1.09 g/cm ³ | [1] |
| CAS Number | 55489-58-2 | [1] |


Hazard Identification and Classification

Triethylene Glycol Monobenzyl Ether is classified as a hazardous substance. The following table summarizes its GHS classification.

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed.[1] [2] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[1] [2] |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation.[1][2] |
| Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation.[1][2] |

Signal Word: Warning[1]

Hazard Pictograms:

 alt text

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[1]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

- Wear appropriate personal protective equipment (PPE).[1]

Storage:

- Store in a well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Store locked up.[1]
- Recommended storage temperature is between 15-25°C.[3]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

| Control Parameter | Recommendation |
|------------------------|---|
| Engineering Controls | Use in a well-ventilated area. Local exhaust ventilation is recommended.[1] |
| Eye/Face Protection | Wear safety glasses with side-shields or chemical safety goggles.[1] |
| Skin Protection | Wear protective gloves and impervious clothing.[1] |
| Respiratory Protection | If ventilation is inadequate, use a suitable respirator.[1] |

First-Aid Measures

In case of exposure, immediate first aid is crucial.

| Exposure Route | First-Aid Procedure |
|----------------|--|
| If Swallowed | Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [1] |
| If on Skin | Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [1] |
| If Inhaled | Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1] |
| If in Eyes | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] |

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

Unsuitable Extinguishing Media:

- Do not use a heavy water stream.[\[3\]](#)

Specific Hazards Arising from the Chemical:

- Combustible liquid.[\[3\]](#)
- Hazardous decomposition products may include carbon oxides.[\[3\]](#)

Protective Equipment and Precautions for Firefighters:

- Wear self-contained breathing apparatus and full protective clothing.[1]

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Evacuate unnecessary personnel.[3]
- Wear appropriate personal protective equipment.[1]
- Ensure adequate ventilation.[1]

Environmental Precautions:

- Prevent entry into sewers and public waters.[3]

Methods and Materials for Containment and Cleaning Up:

- Absorb spillage with inert materials (e.g., sand, diatomaceous earth).[3]
- Collect and place in a suitable container for disposal.[3]

Experimental Protocols

The following sections detail standardized experimental protocols for assessing the toxicity of chemicals like **Triethylene Glycol Monobenzyl Ether**, based on OECD guidelines.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance.[4]

Principle: The test substance is administered orally to a group of fasted animals at one of the defined dose levels (5, 50, 300, and 2000 mg/kg body weight). The test's outcome is the observation of mortality or evident toxicity at a specific dose level.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually rats) of a single sex are used.[5]

- **Housing and Feeding:** Animals are housed in standard conditions with free access to food and water, except for a brief fasting period before dosing.[5]
- **Dose Preparation:** The test substance is typically administered in a constant volume, with the concentration adjusted to achieve the desired dose. Water is the preferred vehicle; if the substance is not soluble in water, an oil (e.g., corn oil) may be used.[5]
- **Administration:** The substance is administered by gavage in a single dose.[5]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5]
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.[3]

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro test is used to predict the skin irritation potential of a chemical.[6]

Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Cell viability is measured to assess the level of irritation.[6]

Methodology:

- **RhE Model:** A commercially available RhE model is used.
- **Application of Test Chemical:** A small amount of the test chemical is applied to the surface of the RhE tissue.[6]
- **Incubation:** The treated tissues are incubated for a defined period.
- **Viability Assessment:** After incubation, cell viability is determined using a colorimetric assay, such as the MTT assay. The reduction of MTT to formazan by mitochondrial dehydrogenases in viable cells is quantified spectrophotometrically.[7]

- Classification: A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.[6]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[8]

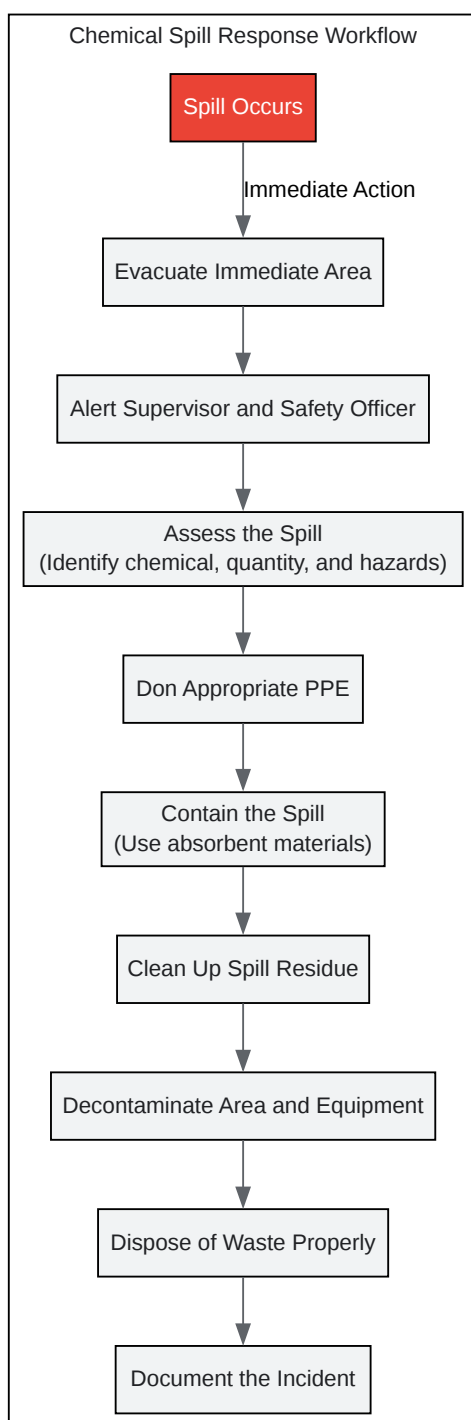
Principle: A single dose of the test substance is applied to the eye of an experimental animal. The degree of eye irritation/corrosion is then evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.[8]

Methodology:

- Animal Selection: Healthy, adult albino rabbits are typically used.[9]
- Dose Application: A small, defined amount of the test substance (liquid or solid) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[9]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[10]
- Scoring: Ocular lesions are scored according to a standardized system.[10]
- Reversibility: The reversibility of any observed effects is also assessed.[10]
- Pain Management: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[8]

Visualizations

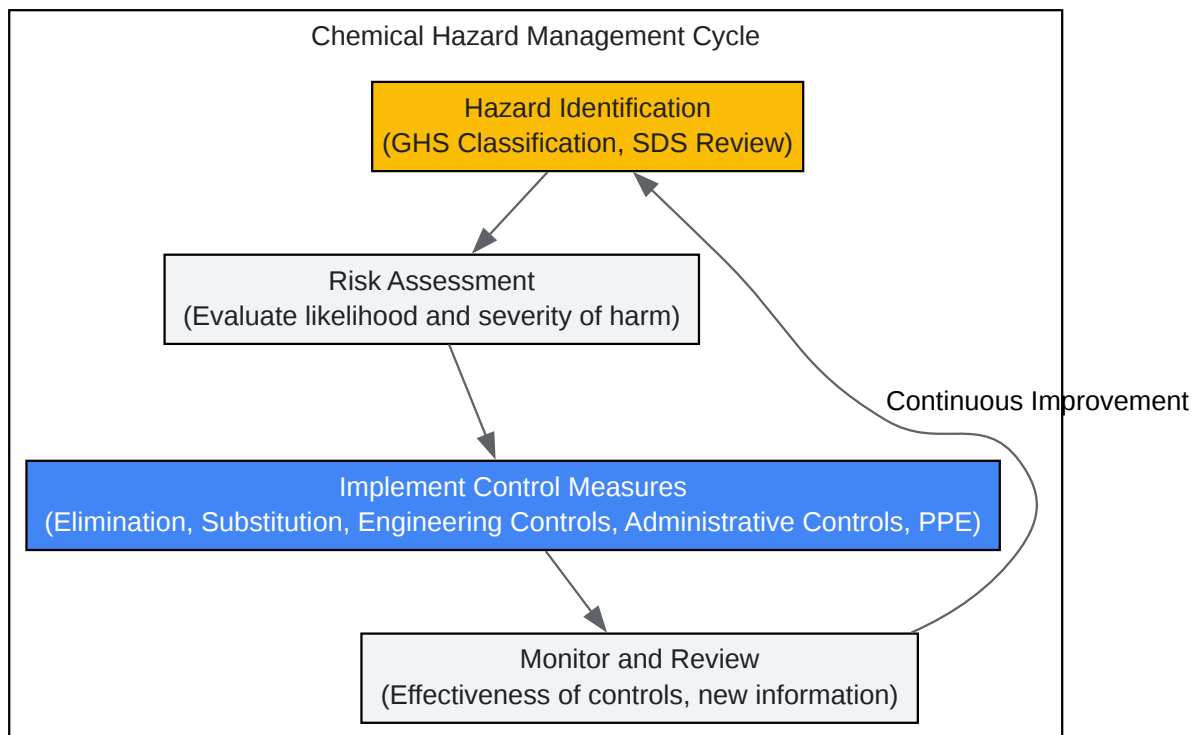
Workflow for Handling a Chemical Spill

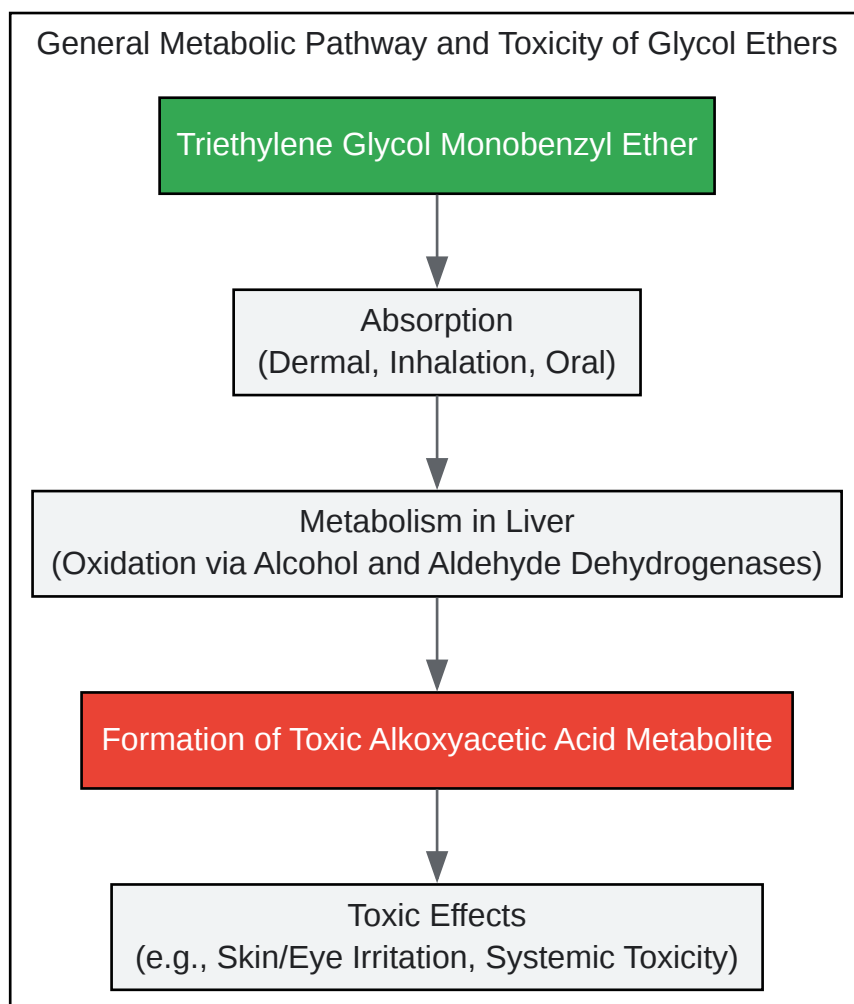


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Caption: A general workflow for responding to a chemical spill.

Hazard Management Process





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